

Cinobufagine-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Cinobufagine-d3*

Cat. No.: *B15557712*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cinobufagine, a prominent bufadienolide derived from the traditional Chinese medicine Chan'su, has garnered significant attention for its potent anti-cancer properties. This technical guide focuses on **Cinobufagine-d3**, a deuterated isotopologue of Cinobufagine, providing essential chemical data, a summary of its biological activities, and insights into its mechanisms of action. While the experimental data presented herein is primarily based on studies of the non-deuterated parent compound, Cinobufagine, the substitution with deuterium is not expected to significantly alter its biological activity. This document aims to serve as a comprehensive resource for researchers exploring the therapeutic potential of this compound.

Core Chemical Data

Identifier	Value	Reference
Compound Name	Cinobufagine-d3	
CAS Number	Not explicitly assigned (Unlabelled: 470-37-1)	[1]
Molecular Formula	C26H31D3O6	[1]
Molecular Weight	445.56 g/mol	[1]

Anti-Cancer Activity and Pharmacokinetics

Cinobufagine has demonstrated a broad spectrum of anti-cancer activities against various cancer types, including non-small cell lung cancer, colorectal cancer, melanoma, and glioblastoma.[2][3] Its therapeutic effects are attributed to its ability to induce cell cycle arrest and apoptosis in cancer cells.

In Vitro Cytotoxicity

Cinobufagine exhibits potent cytotoxicity against a range of cancer cell lines. The half-maximal inhibitory concentration (IC50) values highlight its efficacy in the nanomolar range.

Cell Line	Cancer Type	IC50 (nM) after 72h	Reference
SW480	Colorectal Adenocarcinoma	20.51	
SW1116	Colorectal Adenocarcinoma	33.19	

Pharmacokinetic Profile

Pharmacokinetic studies in rats provide initial insights into the absorption, distribution, metabolism, and excretion of Cinobufagine.

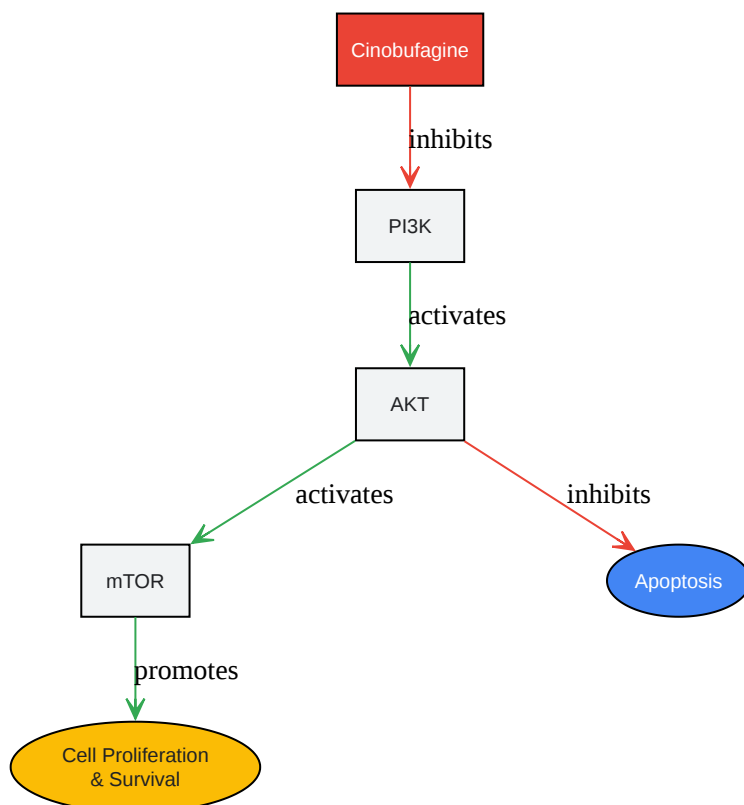
Parameter	Value	Species	Administration	Reference
C _{max}	45.83 ± 4.56 ng/mL	Rat	Intragastric (20 mg/kg)	
T _{max}	0.083 ± 0 h	Rat	Intragastric (20 mg/kg)	
t _{1/2}	2.79 ± 0.93 h	Rat	Intragastric (20 mg/kg)	
C _{max}	897.95 ± 237.35 ng/mL (desacetylcinobu fagin)	Rat	Not specified	

Key Signaling Pathways and Mechanisms of Action

Cinobufagine exerts its anti-tumor effects by modulating multiple critical signaling pathways involved in cancer cell proliferation, survival, and apoptosis.

AKT/mTOR Signaling Pathway

Cinobufagine has been shown to inhibit the PI3K/AKT/mTOR signaling pathway, a crucial regulator of cell growth and survival. By downregulating the phosphorylation of AKT, Cinobufagine can trigger intrinsic apoptosis in cancer cells.

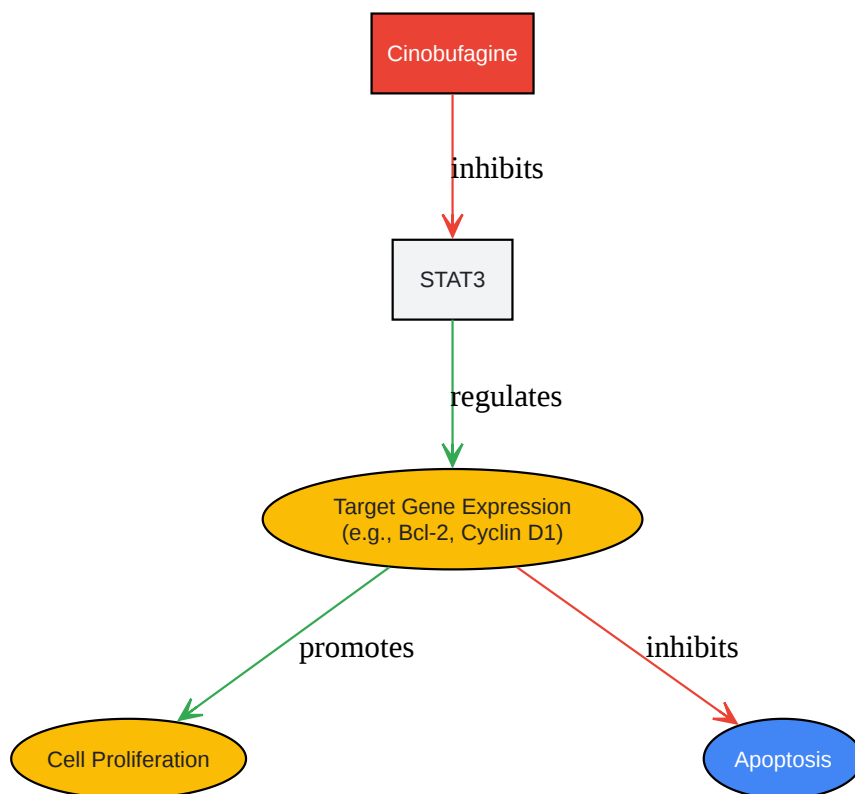


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Caption: Cinobufagine-mediated inhibition of the PI3K/AKT/mTOR pathway.

STAT3 Signaling Pathway

Cinobufagine can also suppress the STAT3 signaling pathway, which is often constitutively activated in many cancers and plays a key role in tumor progression and metastasis. Inhibition of STAT3 by Cinobufagine leads to reduced cell proliferation, migration, and induction of apoptosis.

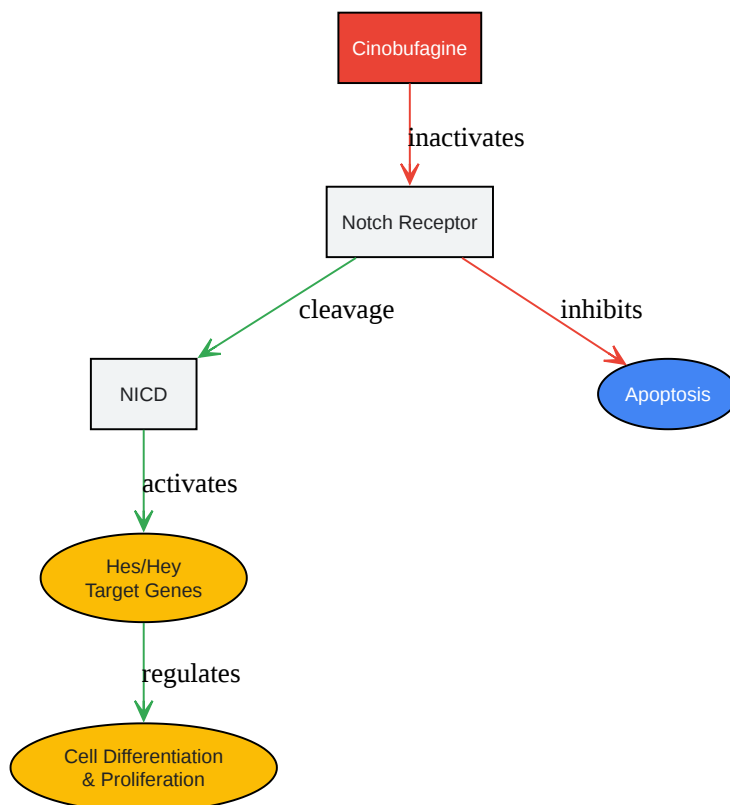


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Caption: Inhibition of the STAT3 signaling pathway by Cinobufagine.

Notch Signaling Pathway

In cholangiocarcinoma, Cinobufagine has been found to inactivate the Notch signaling pathway, a critical regulator of cell fate decisions. This inactivation contributes to the induction of apoptosis in cancer cells.



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Caption: Cinobufagine-induced inactivation of the Notch signaling pathway.

Experimental Protocols

This section outlines common methodologies used to evaluate the anti-cancer effects of Cinobufagine.

Cell Viability Assay

- Objective: To determine the cytotoxic effects of Cinobufagine on cancer cells.
- Method: Cancer cells are seeded in 96-well plates and treated with varying concentrations of Cinobufagine for specified durations (e.g., 24, 48, 72 hours). Cell viability is then assessed using assays such as MTT or CCK-8, which measure metabolic activity. The IC50 value is calculated from the dose-response curve.

Apoptosis Detection Assay

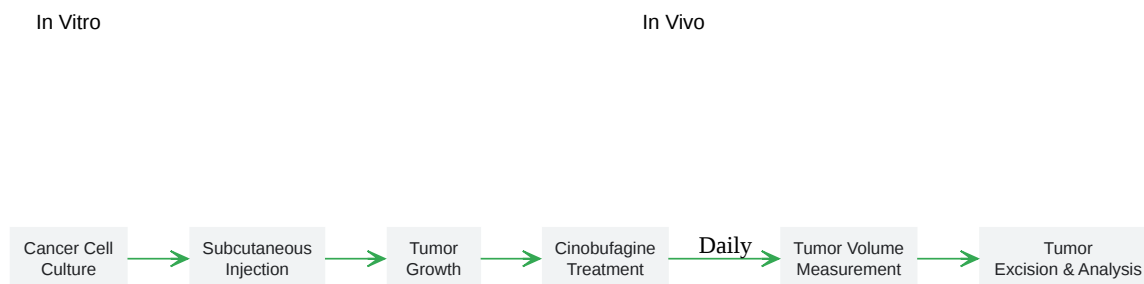
- Objective: To quantify the induction of apoptosis by Cinobufagine.
- Method:
 - Annexin V/Propidium Iodide (PI) Staining: Treated cells are stained with Annexin V-FITC and PI and analyzed by flow cytometry. Annexin V-positive cells are considered apoptotic.
 - TUNEL Assay: This assay detects DNA fragmentation, a hallmark of late-stage apoptosis.
 - Western Blot Analysis: The expression levels of apoptosis-related proteins such as cleaved caspase-3, PARP, Bax, and Bcl-2 are measured.

Cell Cycle Analysis

- Objective: To determine the effect of Cinobufagine on cell cycle progression.
- Method: Cells are treated with Cinobufagine, harvested, fixed in ethanol, and stained with a DNA-intercalating dye like propidium iodide. The DNA content is then analyzed by flow cytometry to determine the percentage of cells in each phase of the cell cycle (G0/G1, S, G2/M).

In Vivo Xenograft Model

- Objective: To evaluate the anti-tumor efficacy of Cinobufagine in a living organism.
- Method: Human cancer cells are subcutaneously injected into immunodeficient mice (e.g., nude or SCID mice). Once tumors reach a palpable size, mice are treated with Cinobufagine (e.g., via intraperitoneal injection). Tumor volume and body weight are monitored throughout the study. At the end of the experiment, tumors are excised for further analysis (e.g., immunohistochemistry, western blot).



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Caption: General workflow for a xenograft mouse model experiment.

Conclusion

Cinobufagine-d3 presents a compelling profile for further investigation as a potential anti-cancer therapeutic. Its well-documented cytotoxic effects against a variety of cancer cell lines, coupled with its ability to modulate key oncogenic signaling pathways, underscore its therapeutic promise. This technical guide provides a foundational understanding for researchers and drug development professionals to design and execute further preclinical and clinical studies to fully elucidate the potential of this promising compound.

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References

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- 3. [medchemexpress.com \[medchemexpress.com\]](#)

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